

handling and storage of highly reactive cyclopropanecarbonyl chloride

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Compound of Interest

Compound Name: Cyclopropanecarboxylic acid;chloride

Cat. No.: B14115079

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Technical Support Center: Cyclopropanecarbonyl Chloride

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of cyclopropanecarbonyl chloride.

Frequently Asked Questions (FAQs)

Q1: What is cyclopropanecarbonyl chloride and why is it considered highly reactive?

Cyclopropanecarbonyl chloride (CPCC) is an acyl chloride featuring a cyclopropyl group.^[1] Its high reactivity stems from the strained three-membered ring and the presence of the acyl chloride functional group.^[1] This combination makes it a valuable reagent in organic synthesis, particularly for introducing the cyclopropyl moiety into molecules, but also necessitates careful handling.^{[1][2][3]}

Q2: What are the primary hazards associated with cyclopropanecarbonyl chloride?

Cyclopropanecarbonyl chloride is a flammable, corrosive, and toxic liquid.^{[3][4][5][6]} It reacts violently with water, producing hydrogen chloride gas, which is a respiratory irritant.^{[1][5]} The compound can cause severe skin burns and eye damage upon contact.^{[1][3][5][6]} Inhalation may lead to respiratory irritation, and ingestion is harmful.^{[1][5]}

Q3: What are the proper storage conditions for cyclopropanecarbonyl chloride?

To ensure stability and safety, cyclopropanecarbonyl chloride should be stored in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^{[4][5][7][8]} It is recommended to store it under an inert atmosphere (e.g., argon or nitrogen) and at refrigerated temperatures (2-8°C).^{[4][9]} The container should be kept tightly sealed to prevent contact with moisture.^{[4][7][8][10]}

Q4: What materials are incompatible with cyclopropanecarbonyl chloride?

Cyclopropanecarbonyl chloride is incompatible with a range of substances, including:

- Water^{[1][5]}
- Strong bases^{[7][11][12]}
- Strong oxidizing agents^{[7][11][12]}
- Alcohols^{[7][11][12]}
- Amines^[5]
- Metals^[5]

Contact with these materials can lead to vigorous or violent reactions.^[5]

Troubleshooting Guide

Problem: I observe fumes being released from my container of cyclopropanecarbonyl chloride.

- Possible Cause: The container may not be properly sealed, allowing the chemical to react with moisture in the air, producing hydrogen chloride gas.^[1]
- Solution: In a well-ventilated fume hood, carefully check that the container is tightly sealed. If the fuming persists, the integrity of the chemical may be compromised. It should be quenched and disposed of according to the appropriate protocol.

Problem: My reaction involving cyclopropanecarbonyl chloride is proceeding too vigorously and is difficult to control.

- Possible Cause: The reaction temperature may be too high, or the addition of cyclopropanecarbonyl chloride may be too rapid. These reactions are often exothermic.
- Solution: Ensure the reaction is being conducted in a vessel with adequate cooling, such as an ice bath. Add the cyclopropanecarbonyl chloride dropwise to maintain control over the reaction rate and temperature.[\[13\]](#)

Problem: I have spilled a small amount of cyclopropanecarbonyl chloride in the fume hood.

- Possible Cause: Accidental spillage during handling.
- Solution: For minor spills, absorb the material with an inert, dry absorbent such as sand, vermiculite, or earth.[\[4\]](#)[\[5\]](#)[\[14\]](#) Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[5\]](#) Do not use water to clean the spill as it will react violently.[\[5\]](#) Ensure proper personal protective equipment (PPE) is worn throughout the cleanup process.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₄ H ₅ ClO	[6] [15]
Molecular Weight	104.53 g/mol	[6] [15]
Boiling Point	119 °C	[9]
Density	1.152 g/mL at 25 °C	[9]
Refractive Index	n ₂₀ /D 1.452	[9]
Storage Temperature	2-8°C	[9]

Experimental Protocols

Protocol 1: Quenching of Excess Cyclopropanecarbonyl Chloride with Water

This protocol describes the safe neutralization of excess cyclopropanecarbonyl chloride by converting it to cyclopropanecarboxylic acid.

Materials:

- Excess cyclopropanecarbonyl chloride
- Ice-cold water
- Large beaker or flask
- Stir bar and stir plate
- Ice bath
- Appropriate PPE (chemical-resistant gloves, safety goggles, face shield, lab coat)

Procedure:

- In a chemical fume hood, place a beaker containing ice-cold water in an ice bath. The volume of water should be at least 10 times the volume of the acyl chloride to be quenched.
- With vigorous stirring, slowly and dropwise add the excess cyclopropanecarbonyl chloride to the cold water.^[13] Caution: This reaction is exothermic and will release hydrogen chloride gas. Maintain a slow addition rate to control the reaction.^[7]
- After the addition is complete, continue stirring the mixture for at least 30 minutes to ensure complete hydrolysis.
- The resulting solution of cyclopropanecarboxylic acid and hydrochloric acid should be neutralized with a suitable base (e.g., sodium bicarbonate) before disposal.
- Dispose of the neutralized aqueous waste in a properly labeled hazardous waste container according to local regulations.^[13]

Protocol 2: Quenching of Excess Cyclopropanecarbonyl Chloride with Methanol

This protocol converts the excess acyl chloride to its corresponding methyl ester, which may be beneficial for certain purification strategies.

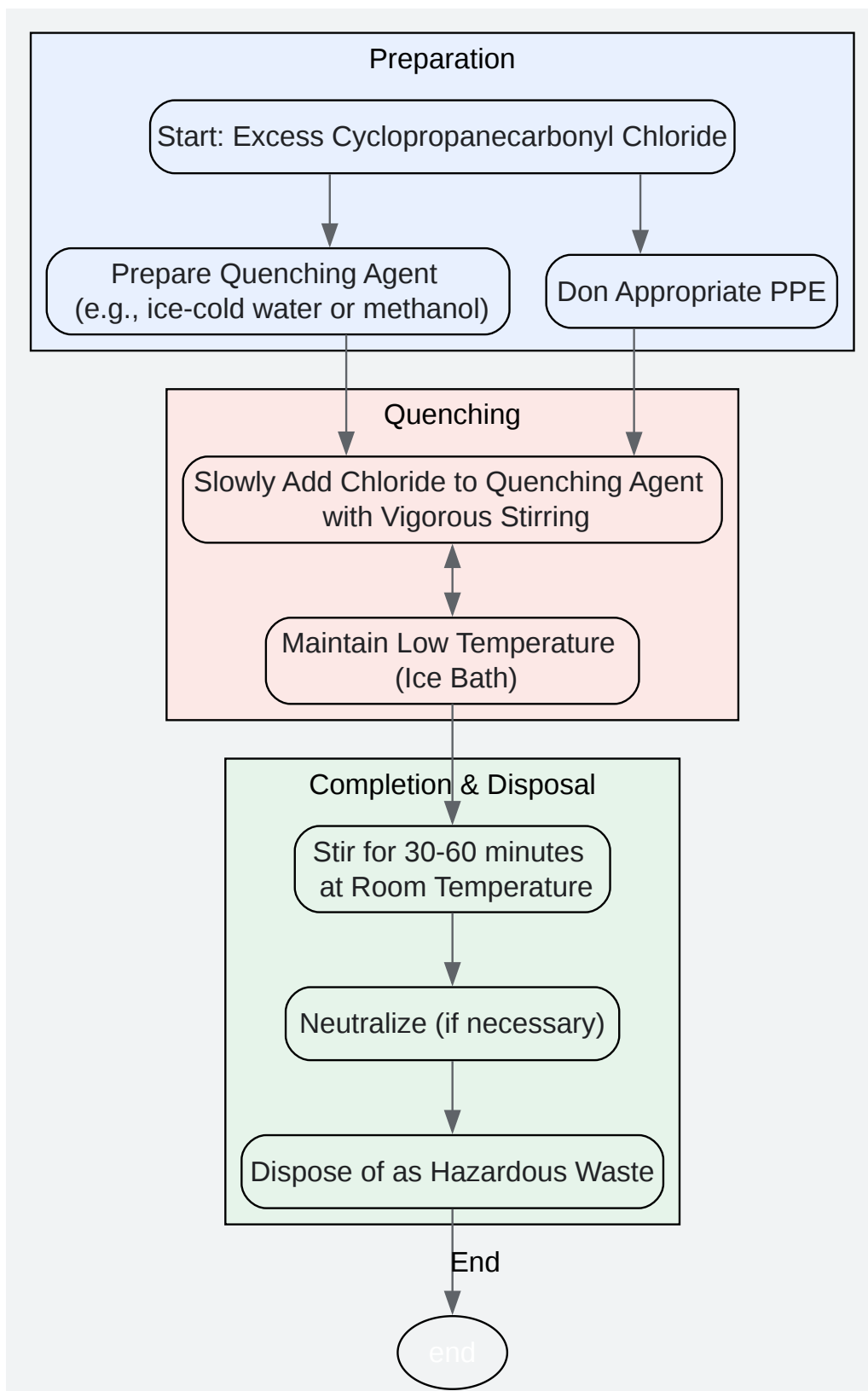
Materials:

- Excess cyclopropanecarbonyl chloride
- Anhydrous methanol
- A weak base (e.g., triethylamine or pyridine) - optional
- Flask
- Ice bath
- Stir bar and stir plate
- Appropriate PPE

Procedure:

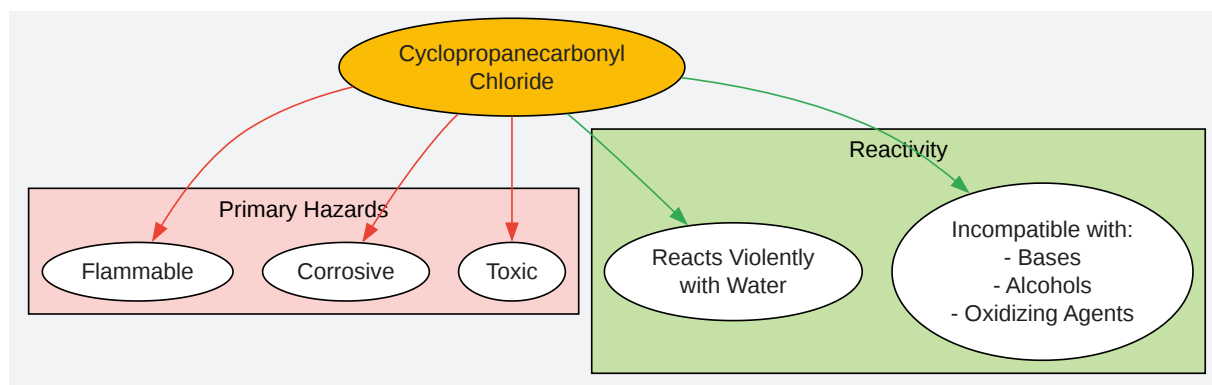
- In a chemical fume hood, cool a flask containing anhydrous methanol (at least 10 molar equivalents relative to the excess acyl chloride) in an ice bath. If using a base, add it to the methanol.
- Slowly add the excess cyclopropanecarbonyl chloride to the cold methanol solution with stirring.
- Once the addition is complete, remove the ice bath and stir the mixture at room temperature for 30 minutes to ensure the reaction goes to completion.^[5]
- The resulting solution containing the methyl ester can then be worked up as required by the experimental procedure or disposed of as hazardous waste.

Visualizations



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Caption: Workflow for Quenching Cyclopropanecarbonyl Chloride.



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Caption: Hazard and Reactivity Profile of Cyclopropanecarbonyl Chloride.

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